

solubility and physical constants of 2-(3-Bromophenyl)pyridine

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)pyridine

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An In-depth Technical Guide to the Solubility and Physical Constants of 2-(3-Bromophenyl)pyridine

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount. This guide provides a comprehensive overview of the solubility and physical constants of **2-(3-Bromophenyl)pyridine**, a versatile building block in medicinal chemistry and materials science.^{[1][2]}

Physicochemical Properties of 2-(3-Bromophenyl)pyridine

The physical and chemical characteristics of **2-(3-Bromophenyl)pyridine** are crucial for its application in synthesis and material design. These properties dictate its behavior in various chemical environments and are essential for developing new therapeutic agents and advanced materials.^{[1][2]} The pyridine moiety, a common motif in pharmaceuticals, contributes to the compound's pharmacological activity.^{[3][4]}

Physical Constants

A compilation of the key physical constants for **2-(3-Bromophenyl)pyridine** is presented below. These values are essential for experimental design and theoretical modeling.

Property	Value	Source
Molecular Formula	C ₁₁ H ₈ BrN	[5] [6] [7] [8]
Molecular Weight	234.09 g/mol	[6] [7] [9]
Appearance	White to yellow to green clear liquid or white powder	[5] [8] [10]
Melting Point	253°C to 255°C	[5]
Boiling Point	311.891°C at 760 mmHg	
Density	1.426 g/cm ³	
Flash Point	142.427°C	
Refractive Index	1.606	
Vapor Pressure	0.001 mmHg at 25°C	
pKa (Predicted)	4.04 ± 0.12	[9]
LogP (Predicted)	3.10590	[11]

Solubility Profile

The solubility of **2-(3-Bromophenyl)pyridine** is influenced by its molecular structure, which contains both a polar pyridine ring and a nonpolar bromophenyl group. Pyridine itself is miscible with a wide range of polar and nonpolar solvents due to the polar nature of the nitrogen atom.[\[12\]](#) Consequently, **2-(3-Bromophenyl)pyridine** is expected to be soluble in many common organic solvents.

While specific quantitative solubility data in various solvents is not readily available in the provided search results, a qualitative assessment suggests good solubility in solvents like ethanol, ether, and chloroform.[\[12\]](#) Its solubility in aqueous solutions is likely to be limited but can be influenced by pH due to the basic nature of the pyridine nitrogen.

Experimental Protocols

Accurate determination of physical constants is fundamental in chemical research. The following are standard protocols for measuring the melting point, boiling point, and solubility of

organic compounds like **2-(3-Bromophenyl)pyridine**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature range.^[13]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)^[13]
- Capillary tubes (sealed at one end)^{[13][14]}
- Sample of **2-(3-Bromophenyl)pyridine** (in powdered form)^[15]
- Mortar and pestle (optional, for grinding)

Procedure (Capillary Method):^[15]

- Sample Preparation: Ensure the sample is dry and finely powdered.^{[14][15]} Introduce a small amount of the compound into the open end of a capillary tube to a height of about 2-3 mm.^{[13][14]}
- Loading the Apparatus: Place the capillary tube into the heating block of the melting point apparatus.^{[13][14]}
- Heating: Heat the sample rapidly to a temperature about 15-20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to ensure accurate measurement.^[14]
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.[16][17]

Apparatus:

- Thiele tube or a small test tube with a side arm[16][17][18]
- Thermometer[16][19]
- Capillary tube (sealed at one end)[16][17]
- Heating source (e.g., Bunsen burner or hot plate)[16][19]
- Mineral oil or other suitable heating bath liquid[19]

Procedure (Thiele Tube Method):[18]

- Sample Preparation: Fill a small test tube with the liquid sample to a depth of about 2-3 cm. Place a capillary tube, with its sealed end up, into the test tube containing the liquid.[17][18]
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[18] Insert the thermometer and attached tube into the Thiele tube containing mineral oil.[18]
- Heating: Gently heat the side arm of the Thiele tube.[17][18] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[17]
- Observation: Continue heating until a steady stream of bubbles is observed. Remove the heat and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[17][18][20]

Solubility Determination

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.[21][22]

Apparatus:

- Small test tubes[21][23]
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- A range of solvents (e.g., water, 5% HCl, 5% NaOH, ethanol, diethyl ether, hexane)[21]

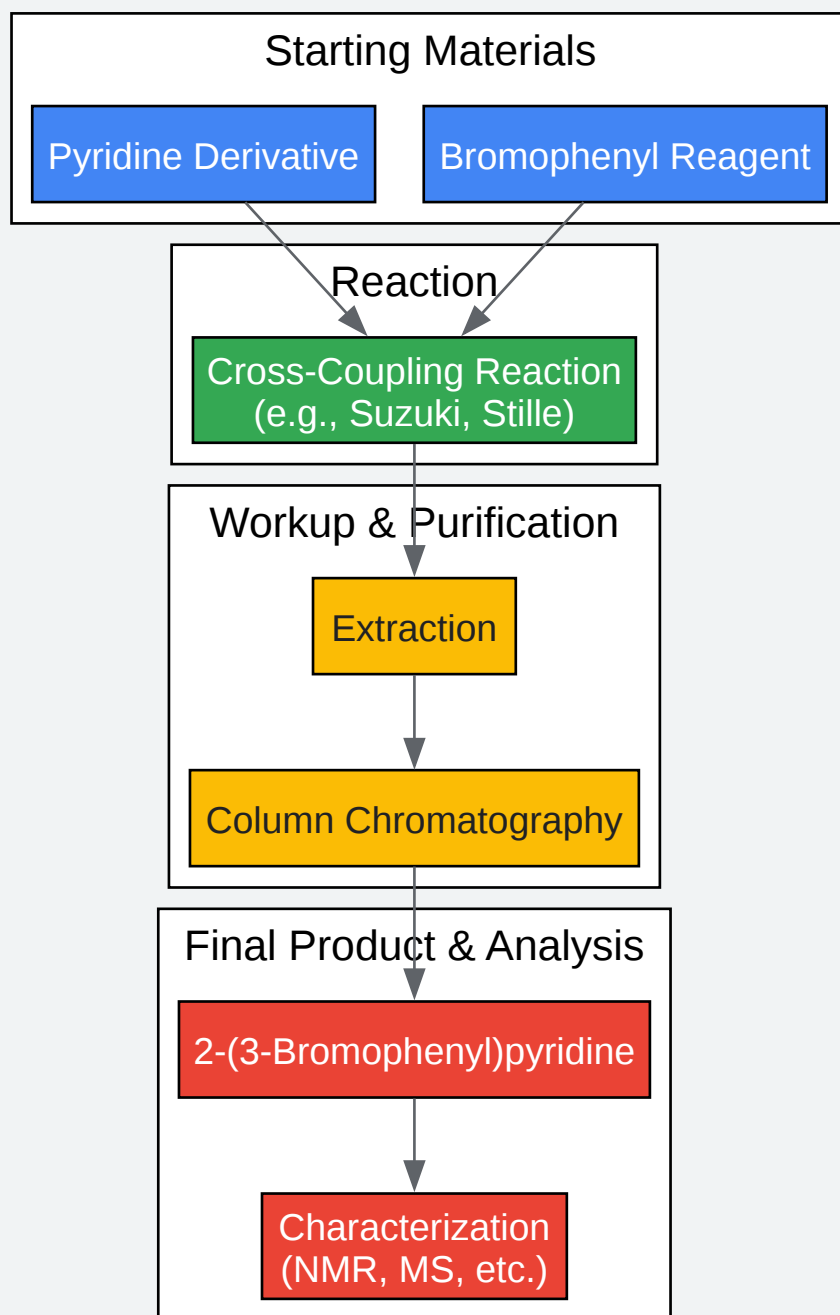
Procedure:

- Sample Preparation: Place a small, measured amount of **2-(3-Bromophenyl)pyridine** (e.g., 25 mg or 0.05 mL) into a clean, dry test tube.[21][23]
- Solvent Addition: Add a small volume of the chosen solvent (e.g., 0.75 mL) to the test tube. [21]
- Mixing: Vigorously shake or stir the mixture for a set period (e.g., 60 seconds).[21][24]
- Observation: Observe whether the compound dissolves completely. If it does, it is considered soluble in that solvent. If a significant portion remains undissolved, it is deemed insoluble. [24]
- Systematic Testing: Perform this test with a series of solvents of varying polarity and acidity/basicity to build a comprehensive solubility profile.[22][23] For instance, solubility in 5% HCl would suggest the presence of a basic functional group, like the pyridine nitrogen. [21][23]

Synthesis Workflow

2-(3-Bromophenyl)pyridine is a valuable building block in organic synthesis, often used in cross-coupling reactions to create more complex molecules.[1] The following diagram illustrates a general workflow for the synthesis of substituted pyridines, which can be adapted for **2-(3-Bromophenyl)pyridine**.

General Synthesis Workflow for Substituted Pyridines



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Caption: A generalized workflow for the synthesis of **2-(3-Bromophenyl)pyridine**.

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